



NVP-BHG712 in DMSO: A Technical Support Resource

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Compound of Interest		
Compound Name:	NVP-BHG712	
Cat. No.:	B1684431	Get Quote

This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on the solubility and stability of **NVP-BHG712** when using Dimethyl Sulfoxide (DMSO) as a solvent. Below you will find frequently asked questions, troubleshooting guides, and detailed experimental protocols to ensure the effective use of **NVP-BHG712** in your research.

Frequently Asked Questions (FAQs)

Q1: What is the maximum solubility of NVP-BHG712 in DMSO?

A1: The reported solubility of **NVP-BHG712** in DMSO varies across suppliers, with concentrations reaching up to 101 mg/mL (200.6 mM).[1] Other sources report solubilities of ≥25.15 mg/mL, 20 mg/mL, and >10 mM.[2][3] It is crucial to use fresh, anhydrous DMSO, as moisture can reduce the solubility of the compound.[1][4]

Q2: How should I prepare a stock solution of **NVP-BHG712** in DMSO?

A2: To prepare a stock solution, it is recommended to warm the vial at 37°C for 10 minutes and/or use sonication to aid in dissolution.[2][5] Always use newly opened, anhydrous DMSO to minimize moisture content, which can negatively impact solubility.[6][7]

Q3: What are the recommended storage conditions for **NVP-BHG712** stock solutions in DMSO?



A3: For long-term storage, it is advised to aliquot the stock solution into single-use vials to prevent repeated freeze-thaw cycles.[1] Store these aliquots at -80°C for up to one to two years or at -20°C for one to several months.[1][2][6][7]

Q4: Is the **NVP-BHG712** DMSO stock solution stable at room temperature?

A4: While most inhibitors are stable at room temperature for short periods, it is best practice to minimize the time a stock solution is kept at ambient temperatures. For optimal results, prepare working solutions fresh from frozen stock aliquots for each experiment.

Troubleshooting Guide

Issue	Possible Cause	Recommended Solution
Precipitation observed in stock solution upon thawing.	The concentration may be too high, or the compound has come out of solution during freezing.	Gently warm the vial to 37°C and vortex or sonicate until the precipitate redissolves.[2] Consider preparing a slightly lower concentration stock solution for future use.
Inconsistent experimental results.	Degradation of NVP-BHG712 due to improper storage or repeated freeze-thaw cycles. The DMSO used may have absorbed moisture.	Always use freshly prepared working solutions from single-use aliquots. Ensure you are using anhydrous DMSO for all preparations.[1]
Difficulty dissolving the compound.	The compound may require assistance to fully dissolve. The DMSO may not be of sufficient purity or may contain water.	Use an ultrasonic bath or gentle warming (37°C) to facilitate dissolution.[2] Always use fresh, high-purity, anhydrous DMSO.[1][6][7]

Quantitative Data Summary NVP-BHG712 Solubility in DMSO



Supplier/Source	Reported Solubility (mg/mL)	Reported Solubility (mM)
Selleck Chemicals	101 mg/mL	200.6 mM
APExBIO	≥25.15 mg/mL	>10 mM
Cayman Chemical	20 mg/mL	~39.7 mM
TargetMol	24.7 mg/mL	49.06 mM
MedchemExpress	31.25 mg/mL	62.07 mM

Note: The molarity is calculated based on the molecular weight of **NVP-BHG712** (503.48 g/mol).

NVP-BHG712 Stock Solution Stability in DMSO

Storage Temperature	Duration	Recommendations
-80°C	1-2 years	Aliquot to avoid repeated freeze-thaw cycles.[1][6][7]
-20°C	1 month to several months	Aliquot to avoid repeated freeze-thaw cycles.[1][2]

Experimental Protocols Protocol for Preparation of NVP-BHG712 Stock Solution

- Allow the vial of NVP-BHG712 powder to equilibrate to room temperature before opening.
- Add the required volume of fresh, anhydrous DMSO to the vial to achieve the desired concentration.
- To facilitate dissolution, gently warm the vial at 37°C for 10-15 minutes.
- Vortex the solution and/or place it in an ultrasonic bath for a few minutes until the compound is fully dissolved.[2]
- Visually inspect the solution to ensure there are no visible particles.



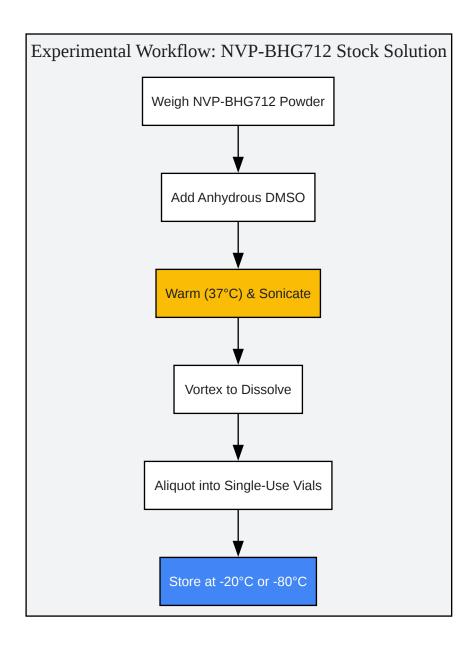
- Dispense the stock solution into single-use aliquots.
- Store the aliquots at -20°C or -80°C.[1][2]

Protocol for Assessing the Stability of NVP-BHG712 in DMSO

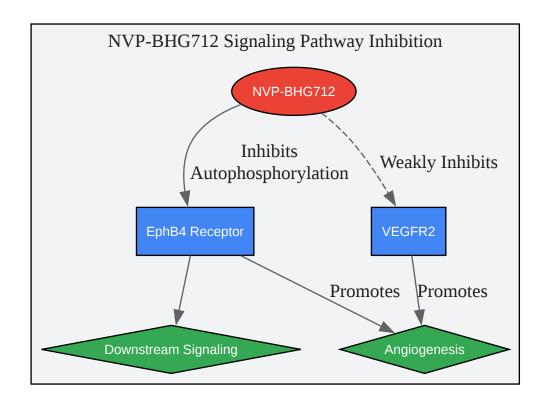
- Prepare a fresh stock solution of **NVP-BHG712** in DMSO at a known concentration.
- Divide the stock solution into multiple aliquots. Store a control aliquot at -80°C.
- Store the remaining aliquots under the desired test conditions (e.g., -20°C, 4°C, room temperature).
- At specified time points (e.g., 1 week, 1 month, 3 months), retrieve one aliquot from each storage condition.
- Analyze the purity and concentration of NVP-BHG712 in each aliquot using a suitable analytical method such as High-Performance Liquid Chromatography (HPLC).
- Compare the results to the control aliquot stored at -80°C to determine the extent of degradation.

Visualizations









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